

thiacetarsamide sodium chemical structure and properties

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Compound of Interest

Compound Name: *Thiacetarsamide sodium*

Cat. No.: *B085760*

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An In-depth Technical Guide to Thiacetarsamide Sodium

Thiacetarsamide sodium, an organoarsenic compound, has historically been a significant chemotherapeutic agent, particularly in veterinary medicine for the treatment of parasitic infections. This technical guide provides a comprehensive overview of its chemical structure, properties, synthesis, and mechanism of action, tailored for researchers, scientists, and drug development professionals.

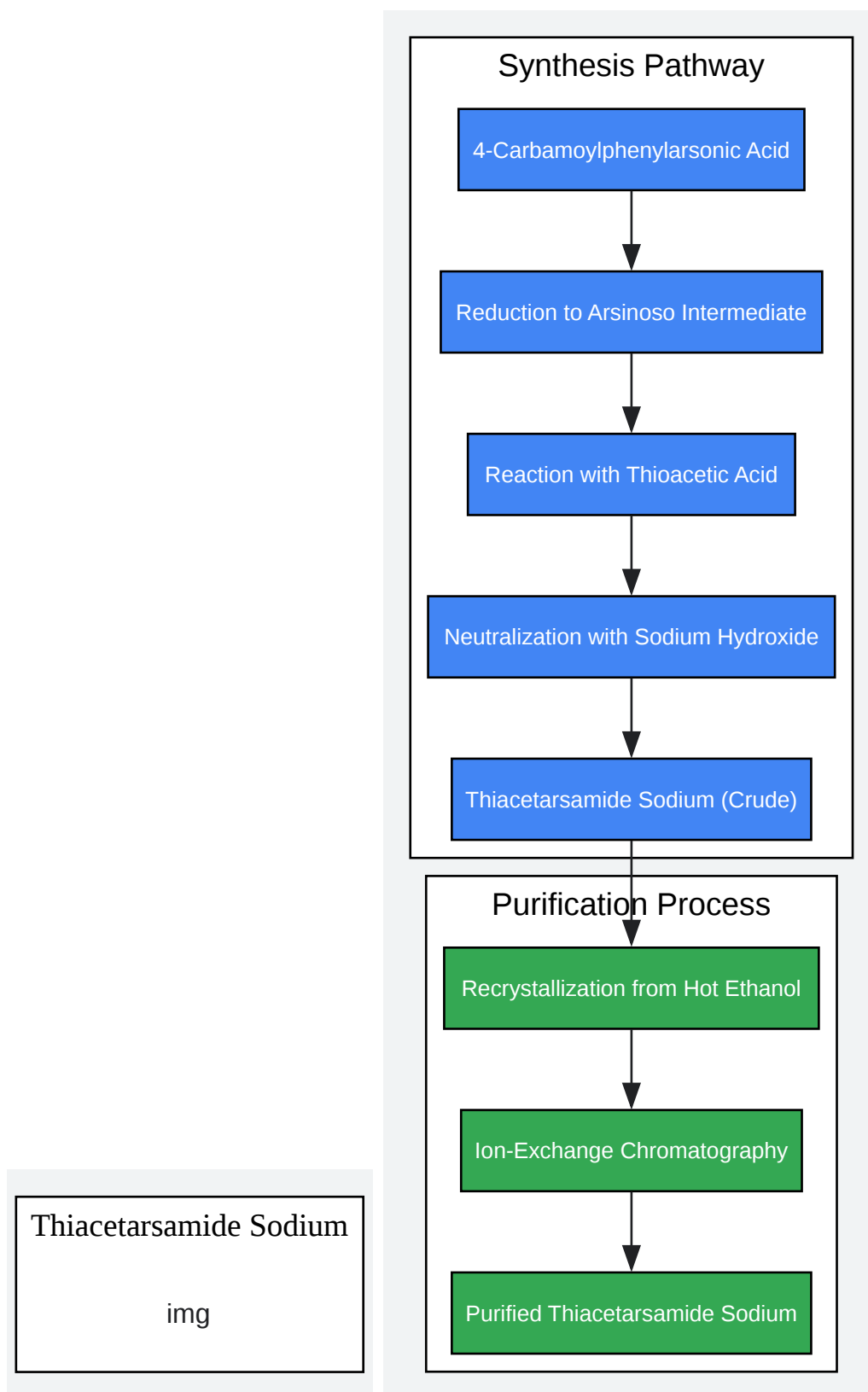
Chemical Structure and Identification

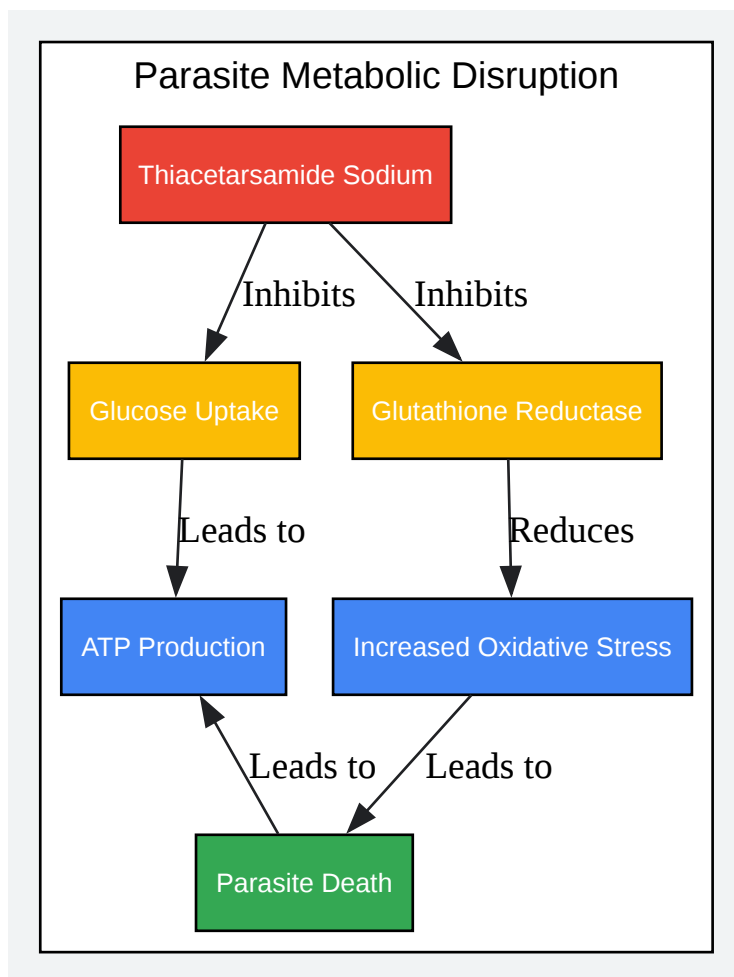
Thiacetarsamide sodium is the disodium salt of S,S'-diester of p-carbamoylphenylarsinodithious acid with mercaptoacetic acid. Its chemical identity is well-established through various spectroscopic and analytical techniques.

Table 1: Chemical Identifiers for **Thiacetarsamide Sodium**

Identifier	Value
CAS Number	14433-82-0, 7681-85-8[1][2]
IUPAC Name	disodium;2-[(4-carbamoylphenyl)-(carboxylatomethylsulfanyl)arsanyl]sulfanylaceta te[1][2]
Molecular Formula	C ₁₁ H ₁₀ AsNNa ₂ O ₅ S ₂ [1][2]
SMILES	C1=CC(=CC=C1C(=O)N)--INVALID-LINK-- SCC(=O)[O-].[Na+].[Na+][1][2]
InChI	InChI=1S/C11H12AsNO5S2.2Na/c13-11(18)7- 1-3-8(4-2-7)12(19-5-9(14)15)20-6- 10(16)17;;/h1-4H,5-6H2,(H2,13,18)(H,14,15) (H,16,17);;/q;2*+1/p-2[1][2]
InChI Key	AXRWJSAOLNNBNI-UHFFFAOYSA-L[1][2]
Synonyms	Arsenamide Sodium, Caparsolate, Sodium Thiacetarsamide[1][2]

Diagram 1: Chemical Structure of **Thiacetarsamide Sodium**





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References

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- 2. Buy Thiacetarsamide sodium | 7681-85-8 [smolecule.com]
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